

Essential Safety and Logistics for Handling 3-(Chloromethyl)tetrahydrofuran

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Compound of Interest

Compound Name: 3-(Chloromethyl)tetrahydrofuran

Cat. No.: B1289982

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **3-(Chloromethyl)tetrahydrofuran** (CAS RN: 89181-22-6), including detailed operational and disposal plans.

Physicochemical and Toxicological Data

Quantitative data for **3-(Chloromethyl)tetrahydrofuran** is not extensively reported. The following table includes available data for the compound and its isomer, 2-(Chloromethyl)tetrahydrofuran, for a comprehensive safety assessment.

Property	Value	Source
Molecular Formula	C5H9ClO	[1] [2]
Molecular Weight	120.58 g/mol	[1] [2]
Boiling Point	55-56 °C at 16 Torr for 3-isomer	
150-151 °C (lit.) for 2-isomer	[3]	
Density	1.074 ± 0.06 g/cm³ (Predicted) for 3-isomer	
1.11 g/mL at 25 °C (lit.) for 2-isomer	[3]	
Flash Point	47 °C for 2-isomer	[3] [4]
Toxicity Data	No specific data for 3-isomer. For 2-isomer: LD ₅₀ (intraperitoneal, mouse) = 250 mg/kg.	[5] [6]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment (PPE) strategy is mandatory to prevent exposure.

PPE Component	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against dermal absorption. The outer glove can be removed if contaminated, minimizing the risk of exposure to the inner glove.
Eye and Face Protection	Chemical splash goggles and a face shield.	Protects the eyes and face from splashes of the liquid. [7]
Body Protection	A flame-retardant lab coat worn over clothing made of natural fibers (e.g., cotton).	Protects against splashes and in the event of a fire. Synthetic fibers can melt and adhere to the skin.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a certified chemical fume hood or if vapors/aerosols are generated.	Protects against inhalation of harmful vapors.

Operational Plan: Safe Handling Procedures

Adherence to a systematic operational plan is critical for minimizing the risk of exposure and ensuring a safe working environment.

1. Preparation and Engineering Controls:

- Fume Hood: All manipulations of **3-(Chloromethyl)tetrahydrofuran** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)
- Spill Kit: Ensure a spill kit containing absorbent materials (e.g., vermiculite or sand), and appropriate PPE is readily accessible.
- Emergency Equipment: Verify the location and functionality of the nearest safety shower and eyewash station.

- Ignition Sources: Remove all potential ignition sources, including open flames, hot plates, and spark-producing equipment, from the work area.[4]

2. Donning PPE:

- A structured approach to donning PPE is essential to prevent contamination.
 - Lab Coat: Put on the lab coat, ensuring it is fully buttoned.
 - Respirator (if required): Perform a fit check to ensure a proper seal.
 - Eye and Face Protection: Don chemical splash goggles, followed by a face shield.
 - Gloves: Don the first pair of nitrile gloves, ensuring the cuffs are tucked under the sleeves of the lab coat. Then, don the second pair of gloves over the first.

3. Handling the Chemical:

- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[4]
- Tools: Use only spark-proof tools.[4]
- Container: Keep the container tightly closed when not in use.
- Heating: If heating is required, use a water bath or a heating mantle with a temperature controller. Do not use an open flame.

4. Post-Handling:

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent (e.g., isopropanol) and then with soap and water.
- Doffing PPE: Remove PPE in the reverse order it was put on, being careful to avoid cross-contamination. The outer gloves should be removed first and disposed of as hazardous waste.

Disposal Plan: Waste Management

Proper segregation and disposal of waste are crucial for environmental protection and regulatory compliance.

1. Waste Segregation:

- Halogenated Waste: **3-(Chloromethyl)tetrahydrofuran** is a halogenated organic compound. All waste containing this chemical must be collected in a designated "Halogenated Organic Waste" container.[9]
- Avoid Mixing: Do not mix halogenated waste with non-halogenated organic waste, as this significantly increases disposal costs and complexity.[9]

2. Waste Collection:

- Container: Use a clearly labeled, leak-proof container with a screw-top cap for collecting liquid waste.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**3-(Chloromethyl)tetrahydrofuran**," and an approximate concentration.
- Headspace: Do not fill the waste container to more than 80% capacity to allow for vapor expansion.[9]

3. Contaminated Materials:

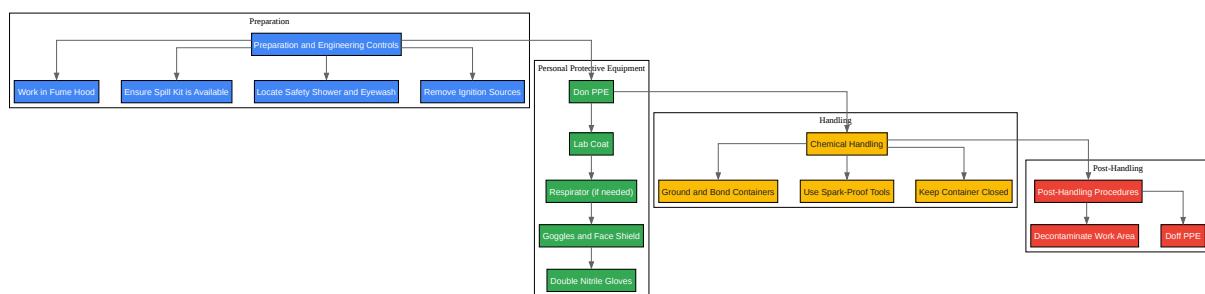
- Solid Waste: All disposable items that have come into contact with **3-(Chloromethyl)tetrahydrofuran**, such as gloves, absorbent pads, and pipette tips, must be collected in a separate, clearly labeled "Solid Hazardous Waste" container.
- Empty Containers: "Empty" containers of **3-(Chloromethyl)tetrahydrofuran** are still considered hazardous waste as they may contain residual liquid and vapor. They should be triple-rinsed with a suitable solvent (e.g., acetone or methanol), and the rinsate collected as halogenated organic waste. The rinsed container can then be disposed of according to institutional guidelines.

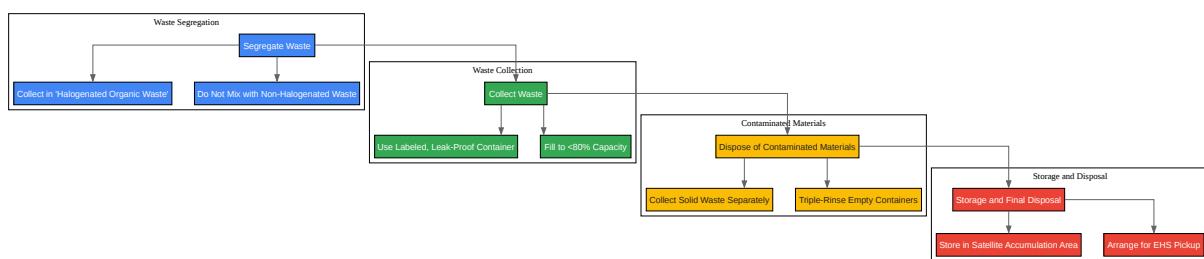
4. Storage and Disposal:

- Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Disposal Request: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department.

Visualizing Safety Workflows

The following diagrams illustrate the logical flow of the safety and disposal procedures.





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